

Formylurea in Astrochemical Environments: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formylurea*

Cat. No.: *B075220*

[Get Quote](#)

Abstract

Formylurea ($\text{H}_2\text{NCONHCHO}$), a molecule possessing both amide and formyl functional groups, represents a compelling, yet underexplored, species in the landscape of astrochemical research.^[1] While direct detection in interstellar or cometary environments remains elusive, its chemical precursors—urea and formic acid—are known to exist in these settings, suggesting the high probability of **formylurea**'s presence as a key intermediate in the formation of more complex prebiotic molecules. This technical guide provides a comprehensive overview of the current understanding of **formylurea** in astrochemical contexts, detailing its plausible formation pathways, potential significance in prebiotic chemistry, and the experimental and observational methodologies required for its future detection and characterization. This document is intended for researchers in astrochemistry, planetary science, and the origin of life, as well as professionals in drug development interested in prebiotic molecular evolution.

Introduction

The search for complex organic molecules (COMs) in the interstellar medium (ISM), comets, and meteorites is fundamental to understanding the chemical origins of life.^[2] These extraterrestrial molecules may have seeded the early Earth with the building blocks necessary for abiogenesis. Urea (NH_2CONH_2) has been a molecule of significant interest due to its role in biological processes and its detection in various astrophysical environments.^{[3][4]} **Formylurea**, a derivative of urea, is postulated to be a critical stepping stone in the synthesis of more complex structures, including nucleobases. This guide synthesizes the current theoretical and indirect experimental evidence for the existence and importance of **formylurea** in space.

Abundance and Distribution of Formylurea and its Precursors

To date, there have been no definitive detections of **formylurea** in any astrochemical environment. Consequently, there is no quantitative data on its abundance or distribution. However, the abundances of its primary precursors, urea and formic acid, have been constrained in several sources, providing a basis for estimating the potential for **formylurea** formation.

Molecule	Formula	Environment	Abundance/Concentration	Reference
Formylurea	$\text{H}_2\text{NCONHCHO}$	-	Not yet detected	-
Urea	NH_2CONH_2	Sgr B2(N)	$\sim 5 \times 10^{-11}$ (in G+0.693-0.027)	[5]
Murchison Meteorite	Detected	[3]		
Interstellar Ice Analogs	Stable against UV and electron bombardment	[6]		
Formic Acid	HCOOH	Comets, Molecular Clouds	Detected	[7]
Formamide decomposition product	-	[7]		
Formamide	NH_2CHO	Multiple interstellar sources	Detected	[7]

Table 1: Abundances of **Formylurea** and its Precursors in Astrochemical Environments.

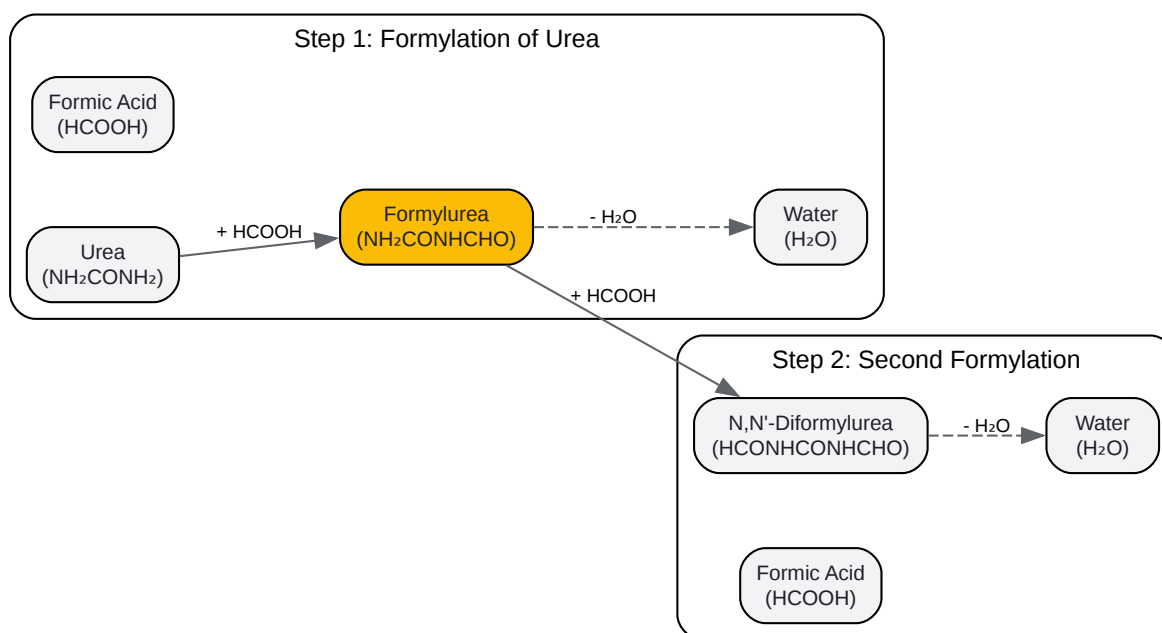
Formation Pathways of Formylurea

Computational studies have elucidated a plausible pathway for the formation of **formylurea** as an intermediate in the synthesis of N,N'-di**formylurea** from urea and formic acid. This reaction is thought to be self-catalyzed by formic acid.[7]

Reaction of Urea and Formic Acid

The initial step involves the formylation of urea by formic acid. This reaction is endothermic with a significant energy barrier.[7] The proposed mechanism involves the protonation of the carbonyl oxygen of urea by a formic acid molecule, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the formate anion.

A subsequent reaction with another formic acid molecule can then lead to the formation of N,N'-di**formylurea**, with **formylurea** acting as the intermediate.[7]



[Click to download full resolution via product page](#)

*Formation of N,N'-Di**formylurea** from Urea and Formic Acid via a **Formylurea** Intermediate.*

Experimental Protocols for Synthesis and Detection

While no specific experimental protocol for the synthesis of **formylurea** under astrochemical conditions has been published, a general methodology for simulating the processing of interstellar ices can be adapted. This protocol is based on the ultraviolet (UV) irradiation of ice analogs containing the precursors of **formylurea**.

Preparation of Interstellar Ice Analogs and UV Photolysis

Objective: To synthesize **formylurea** and other complex organic molecules by simulating the energetic processing of interstellar ices.

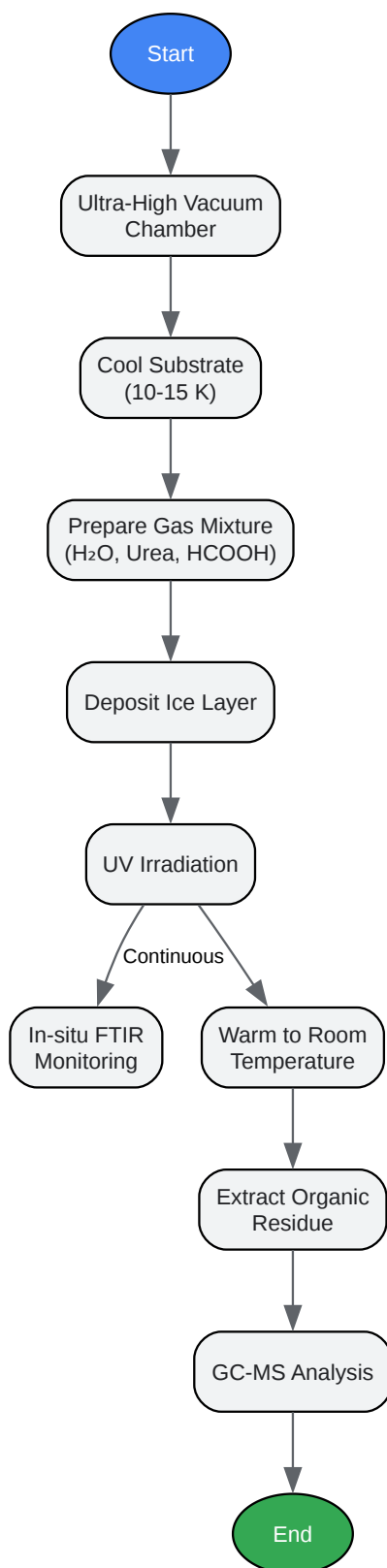
Materials:

- Ultra-high vacuum (UHV) chamber ($P < 10^{-7}$ mbar)
- Cryogenic cold finger (capable of reaching 10-15 K)
- Infrared-transparent substrate (e.g., CsI, KBr)
- Gas deposition system with mass flow controllers
- Broadband UV lamp (e.g., hydrogen discharge lamp)
- Fourier Transform Infrared (FTIR) spectrometer for in-situ monitoring
- Gas Chromatograph-Mass Spectrometer (GC-MS) for analysis of residues

Procedure:

- Substrate Preparation: The substrate is cooled to 10-15 K within the UHV chamber.
- Gas Mixture Preparation: A gas mixture containing precursors is prepared. A plausible starting mixture for **formylurea** synthesis would be water (H_2O), urea (NH_2CONH_2), and formic acid (HCOOH) in ratios relevant to interstellar abundances (e.g., $\text{H}_2\text{O}:\text{Urea}:\text{HCOOH} = 100:1:1$).
- Ice Deposition: The gas mixture is deposited onto the cold substrate to form an amorphous ice layer.

- **UV Irradiation:** The ice sample is irradiated with the UV lamp for a specified duration. The UV photons simulate the secondary photons produced by cosmic ray interactions with molecular clouds.
- **In-situ Monitoring:** The chemical evolution of the ice is monitored in real-time using FTIR spectroscopy. The appearance of new vibrational bands can indicate the formation of new molecules, including **formylurea**.
- **Warm-up and Residue Analysis:** After irradiation, the sample is slowly warmed to room temperature. Volatile species will sublime, leaving a solid organic residue. This residue is then extracted and analyzed using techniques such as GC-MS to identify the molecular components.



[Click to download full resolution via product page](#)

*General Experimental Workflow for the Synthesis and Detection of **Formylurea** in Simulated Interstellar Ices.*

Spectroscopic Data for Detection

The detection of **formylurea** in astrochemical environments will rely on the identification of its unique spectroscopic signature. While laboratory spectra under astrophysically relevant conditions are not yet available, existing data from standard analytical techniques can guide future observational searches.

Spectroscopic Technique	Key Features	Reference
Infrared (IR) Spectroscopy	Characteristic vibrational modes for C=O, N-H, and C-N bonds. The exact frequencies in an ice matrix will be shifted compared to gas or solid phase spectra.	[1]
Mass Spectrometry (MS)	Molecular ion peak at $m/z = 88.0273$ u. Fragmentation patterns can provide structural information.	[1]
Nuclear Magnetic Resonance (NMR)	^1H and ^{13}C NMR spectra can confirm the chemical structure.	[1]
Rotational Spectroscopy	Predictions of rotational constants are necessary to guide searches in the millimeter and submillimeter wavebands. These are not yet experimentally determined for formylurea.	-

Table 2: Available Spectroscopic Data for **Formylurea**.

For a definitive identification in the interstellar medium, laboratory measurements of the rotational spectrum of **formylurea** are crucial. These measurements would provide the precise

transition frequencies that can be searched for using radio telescopes. Similarly, laboratory infrared spectra of **formylurea** isolated in astrophysically relevant ice matrices (e.g., H₂O, CO, CO₂) are needed for comparison with observations from infrared telescopes like the James Webb Space Telescope.

Significance for Prebiotic Chemistry and Drug Development

The potential existence of **formylurea** in astrochemical environments has significant implications for our understanding of prebiotic chemistry. As an intermediate in the formation of more complex nitrogen-containing heterocycles, it could play a role in the abiotic synthesis of nucleobases, the building blocks of RNA and DNA.^[7] The study of such prebiotic reaction pathways can provide insights into the molecular origins of life on Earth and the potential for life elsewhere.

For drug development professionals, understanding the inventory of prebiotic molecules and their formation pathways can inspire novel synthetic routes for bioactive compounds. The inherent reactivity of molecules like **formylurea**, which are stable enough to accumulate but reactive enough to participate in further synthesis, offers a model for the design of versatile chemical scaffolds.

Future Directions

The study of **formylurea** in astrochemical environments is still in its infancy. Future research should focus on the following key areas:

- **Laboratory Spectroscopy:** Obtaining high-resolution rotational spectra and matrix-isolation infrared spectra of **formylurea** to enable its detection in space.
- **Experimental Synthesis:** Conducting dedicated laboratory experiments under simulated astrophysical conditions to quantify the formation efficiency of **formylurea** from its precursors.
- **Observational Searches:** Performing targeted searches for the rotational and vibrational signatures of **formylurea** in chemically rich interstellar regions, such as Sagittarius B2, and in comets.

- Meteorite Analysis: Developing and applying sensitive analytical techniques to search for **formylurea** in carbonaceous chondrites.
- Computational Modeling: Expanding theoretical models to include a more comprehensive network of reactions involving **formylurea** on the surfaces of interstellar grains.

Conclusion

Formylurea stands as a plausible yet undetected molecule of significant interest in astrochemistry. Its formation from known interstellar and cometary molecules is theoretically sound, and its role as an intermediate in prebiotic synthesis pathways is compelling. This technical guide has outlined the current state of knowledge and provided a roadmap for future research. The eventual detection and characterization of **formylurea** in astrochemical environments would represent a significant step forward in our quest to understand the cosmic origins of life's building blocks.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Formylurea | C₂H₄N₂O₂ | CID 70922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. The Organic Composition of Carbonaceous Meteorites: The Evolutionary Story Ahead of Biochemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. quantumgrain.eu [quantumgrain.eu]
- 4. [2311.01175] Synthesis of urea on the surface of interstellar water ice clusters. A quantum chemical study [arxiv.org]
- 5. Nonprotein amino acids in the murchison meteorite [pubmed.ncbi.nlm.nih.gov]
- 6. iem.cfmac.csic.es [iem.cfmac.csic.es]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Formylurea in Astrochemical Environments: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b075220#formylurea-in-astrochemical-environments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com